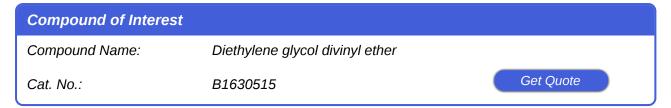


# Physical properties of diethylene glycol divinyl ether

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An In-depth Technical Guide on the Physical Properties of Diethylene Glycol Divinyl Ether

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the core physical characteristics of **Diethylene Glycol Divinyl Ether** (DVE), a versatile monomer and chemical intermediate.

## **Chemical Identity**

**Diethylene glycol divinyl ether**, also known as DVE, is an organic compound recognized for its utility as a reactive diluent and crosslinking agent, particularly in the formulation of polymers, coatings, and adhesives.[1][2][3] Its structure features two vinyl ether groups attached to a diethylene glycol backbone, which imparts high reactivity in polymerization processes.[3]

• IUPAC Name: 1-ethenoxy-2-(2-ethenoxyethoxy)ethane[4][5]

CAS Number: 764-99-8[1][4][6]

Molecular Formula: C<sub>8</sub>H<sub>14</sub>O<sub>3</sub>[1][4][7][8][9]

Molecular Weight: Approximately 158.2 g/mol [6][8][10]

# **Physical and Chemical Properties**



DVE is typically a colorless to pale yellow liquid with a faint, ether-like odor.[1][3] It is known to be sensitive to light and should be stored accordingly.[1][4] The key physical properties are summarized in the table below for easy reference.

Property	Value
Appearance	Colorless to pale yellow, clear liquid[1][3][8][11]
Odor	Faint, characteristic ether-like odor[1][3]
Boiling Point	198-199 °C (lit.)[10][12][13]; 195.3 °C at 760 mmHg[6]
Melting Point	-21 °C[4][7][8]; -24 °C[14]
Density	0.968 g/mL at 25 °C (lit.)[6][10][12]; 0.97 g/cm <sup>3</sup> at 20 °C[15]
Refractive Index	n20/D 1.446 (lit.)[10][12][13][16]
Solubility	Insoluble in water[1][4][7][13]; Soluble in common organic solvents (e.g., ethanol, acetone)[1]
Flash Point	71 °C (closed cup)[12][17]; 82 °C (closed cup) [6]
Vapor Pressure	0.17 hPa at 20 °C; 1.9 hPa at 50 °C[15]
Viscosity	Dynamic: 1.97 mPa·s at 20 °C; Kinematic: 2.03 mm²/s at 20 °C[15]
Autoignition Temperature	190 °C / 374 °F[14]

# **Experimental Protocols for Property Determination**

While specific experimental reports for **diethylene glycol divinyl ether** are not detailed in the provided search results, the physical properties listed are determined by well-established standard laboratory methods.

 Boiling Point: Typically determined by distillation at atmospheric pressure (e.g., ASTM D1078) or under vacuum for substances with high boiling points. The temperature at which



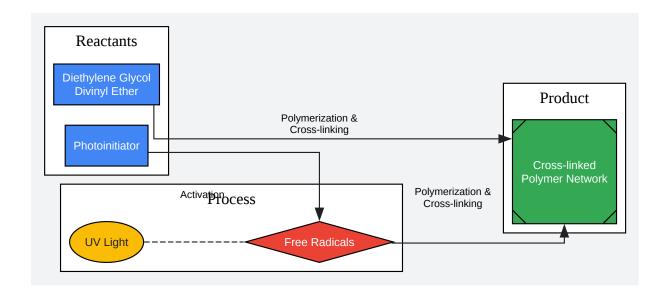
the liquid's vapor pressure equals the surrounding atmospheric pressure is recorded.

- Melting Point: Measured using a melting point apparatus, where a small sample is heated slowly. The temperature range from the first appearance of liquid to complete liquefaction is recorded. Differential Scanning Calorimetry (DSC) can also be used for a more precise determination.
- Density: Commonly measured using a pycnometer, hydrometer, or an oscillating U-tube density meter. The mass of a known volume of the substance is determined at a specific temperature.
- Refractive Index: Determined using a refractometer (e.g., an Abbé refractometer). This value measures how much the path of light is bent, or refracted, when entering the substance and is dependent on temperature and the wavelength of light used.
- Flash Point: The closed-cup method (e.g., Pensky-Martens or Tag Closed Cup testers) is standard. The liquid is heated in a closed container, and an ignition source is periodically introduced to the vapor space. The lowest temperature at which the vapors ignite is the flash point.[6][12]
- Viscosity: Kinematic viscosity can be measured using a capillary viscometer, while rotational viscometers are used to determine dynamic viscosity by measuring the torque required to rotate a spindle in the fluid.
- Solubility: Determined by adding a measured amount of the solute to a known volume of a solvent at a specific temperature until no more solute dissolves, thus reaching saturation.

# **Application in Polymerization**

A primary application of **diethylene glycol divinyl ether** is as a reactive diluent and cross-linking agent in UV-curable formulations.[2][3] Its two vinyl groups allow it to undergo rapid polymerization when exposed to UV radiation in the presence of a photoinitiator, forming a durable, cross-linked polymer network.[2][3] This process is fundamental in the production of coatings, inks, and adhesives.[2]





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Caption: UV Curing Process with **Diethylene Glycol Divinyl Ether**.

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